

# A Comparative Review of Acid Blue 120 in Scientific Applications

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## Compound of Interest

Compound Name: Acid Blue 120

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This guide provides a comprehensive literature review of **Acid Blue 120**, presenting its performance characteristics in comparison to other relevant acid dyes. The information is compiled from various scientific studies to offer an objective overview for research and development applications. This document summarizes key performance indicators in textile dyeing and wastewater treatment, details relevant experimental protocols, and visualizes procedural workflows.

## Introduction to Acid Blue 120

**Acid Blue 120**, also known as C.I. 26400, is a weak acid, double azo dye.<sup>[1]</sup> Its molecular formula is  $C_{33}H_{23}N_5Na_2O_6S_2$  with a molecular weight of 695.68 g/mol.<sup>[1][2]</sup> The presence of sulfonic acid groups in its structure enhances its solubility in water, a key characteristic for its application in acidic or neutral dye baths.<sup>[1]</sup> This red-light navy blue dye is primarily used for dyeing protein fibers such as wool and silk, as well as polyamide fibers.<sup>[2]</sup> Its applications also extend to the coloring of leather and paper, and for biological shading purposes.

## Comparison of Dyeing Performance

The performance of a dye is critical for its application in the textile industry. Key indicators include colorfastness to light, washing (soaping), perspiration, and other environmental factors.

Performance Data for **Acid Blue 120**

Data on the fastness properties of **Acid Blue 120** on wool has been reported according to both ISO and AATCC standards.

Fastness Test	Standard	Fading	Staining
Light Fastness	ISO	5	-
AATCC	5	-	
Soaping	ISO	3-4	3-4
AATCC	3	3	
Perspiration	ISO	4	4
AATCC	3	3	
Oxygen Bleaching	ISO	4	-
AATCC	4	-	
Seawater	ISO	3-4	-
AATCC	3	-	

Table 1: Fastness properties of **Acid Blue 120** on wool. Data compiled from various sources.

### Comparative Performance with Alternative Acid Dyes

Direct comparative studies of **Acid Blue 120** against other acid dyes under identical conditions are limited in the reviewed literature. However, performance data for other acid dyes from various studies can provide a basis for comparison. The following table summarizes the lightfastness of several azo and anthraquinone acid dyes on different fibers.

Disclaimer: The data in the following table is compiled from different studies and the experimental conditions may have varied. Therefore, a direct comparison should be made with caution.

Dye Class	C.I. Name	Textile	Lightfastness Rating (Blue Wool Scale)
Azo	Acid Red 88	Wool	3-4
Nylon	3		
Silk	3-4		
Azo	Acid Yellow 36	Wool	4
Nylon	3-4		
Azo	Acid Blue 120	Wool	5
Azo	Acid Blue 113	Wool	4-5
Nylon	4		
Anthraquinone	Acid Blue 80	Wool	6-7
Nylon	6		
Silk	6-7		

Table 2: Comparative lightfastness of various acid dyes.

From the available data, **Acid Blue 120** exhibits good lightfastness on wool, comparable to or slightly better than other azo dyes like Acid Blue 113 and superior to Acid Red 88 and Acid Yellow 36. However, its lightfastness is lower than that of anthraquinone-based dyes like Acid Blue 80.

## Comparison of Wastewater Treatment Performance

The release of azo dyes into the environment is a significant concern due to their persistence and potential toxicity. Research has focused on various methods for their removal from wastewater, including photocatalytic degradation.

### Performance Data for **Acid Blue 120**

While specific experimental data on the degradation efficiency of **Acid Blue 120** in direct comparison to other dyes is not readily available, studies have investigated its degradation. For

instance, the biodegradation of **Acid Blue 120** has been explored, indicating its susceptibility to microbial degradation.

#### Comparative Performance with Alternative Acid Dyes in Wastewater Treatment

A study on the photocatalytic degradation of Acid Blue 113 and Acid Red 88 using a UV-C/TiO<sub>2</sub> suspension system provides a framework for comparing the treatability of different acid dyes.

Disclaimer: The following data is from a study that did not include **Acid Blue 120**. It is presented here to illustrate the comparative performance of other relevant acid dyes under specific experimental conditions.

Parameter	Acid Blue 113	Acid Red 88
Optimal Removal Efficiency	98.7%	99.6%
First-Order Degradation Rate Constant ( $k_1$ )	0.048 min <sup>-1</sup>	0.059 min <sup>-1</sup>

Table 3: Comparative photocatalytic degradation of Acid Blue 113 and Acid Red 88.

The results indicate that under the studied conditions, both Acid Blue 113 and Acid Red 88 can be effectively degraded, with Acid Red 88 showing a slightly higher degradation rate. The complex double azo structure of **Acid Blue 120** may influence its degradation kinetics compared to these dyes.

## Experimental Protocols

Detailed experimental protocols are essential for the replication and validation of scientific findings. Below are generalized protocols for key experiments involving acid dyes.

#### Textile Dyeing with Acid Dyes on Wool

This protocol describes a typical procedure for dyeing wool fabric with acid dyes.

- Fabric Preparation:** The wool fabric is first scoured with a non-ionic detergent solution to remove any impurities that might interfere with dyeing. It is then thoroughly rinsed with water.

- **Dye Bath Preparation:** A dye bath is prepared with a specific liquor ratio (e.g., 40:1). The required amount of **Acid Blue 120** is pre-dissolved in hot water and then added to the dye bath.
- **pH Adjustment:** The pH of the dye bath is adjusted to an acidic range (typically pH 4-6) using acetic acid or formic acid. This is crucial for promoting the ionic interaction between the anionic dye and the cationic sites on the wool fibers.
- **Dyeing Process:** The scoured wool fabric is introduced into the dye bath. The temperature is gradually raised to near boiling (around 98°C) and maintained for a specific duration (e.g., 60 minutes) to ensure dye penetration and fixation.
- **Rinsing and Drying:** After dyeing, the fabric is rinsed with water to remove any unfixed dye and then dried.

#### Photocatalytic Degradation of Acid Dyes

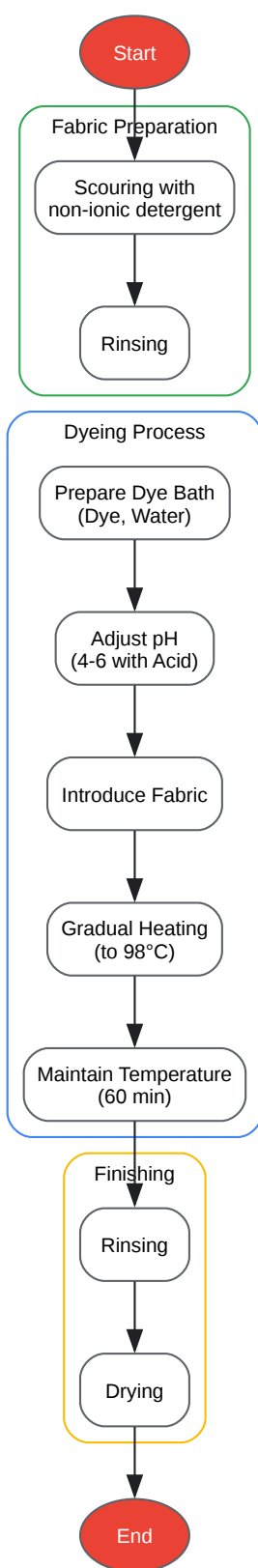
This protocol outlines a general procedure for evaluating the photocatalytic degradation of acid dyes in an aqueous solution.

- **Solution Preparation:** An aqueous solution of the acid dye (e.g., **Acid Blue 120**) of a known initial concentration is prepared.
- **Catalyst Suspension:** A specific amount of a photocatalyst, such as titanium dioxide (TiO<sub>2</sub>), is added to the dye solution to create a suspension.
- **Adsorption-Desorption Equilibrium:** The suspension is stirred in the dark for a period (e.g., 30 minutes) to allow the dye molecules to adsorb onto the surface of the catalyst, reaching an adsorption-desorption equilibrium.
- **Photoreaction:** The suspension is then exposed to a light source (e.g., UV-C lamp) to initiate the photocatalytic reaction. The reaction is carried out for a set duration.
- **Sample Analysis:** Aliquots of the suspension are withdrawn at regular time intervals. The catalyst is separated by centrifugation or filtration, and the concentration of the remaining dye in the supernatant is measured using a UV-Vis spectrophotometer at the dye's maximum absorbance wavelength.

- **Degradation Efficiency Calculation:** The degradation efficiency is calculated as the percentage of dye removed from the solution over time.

## Visualizations

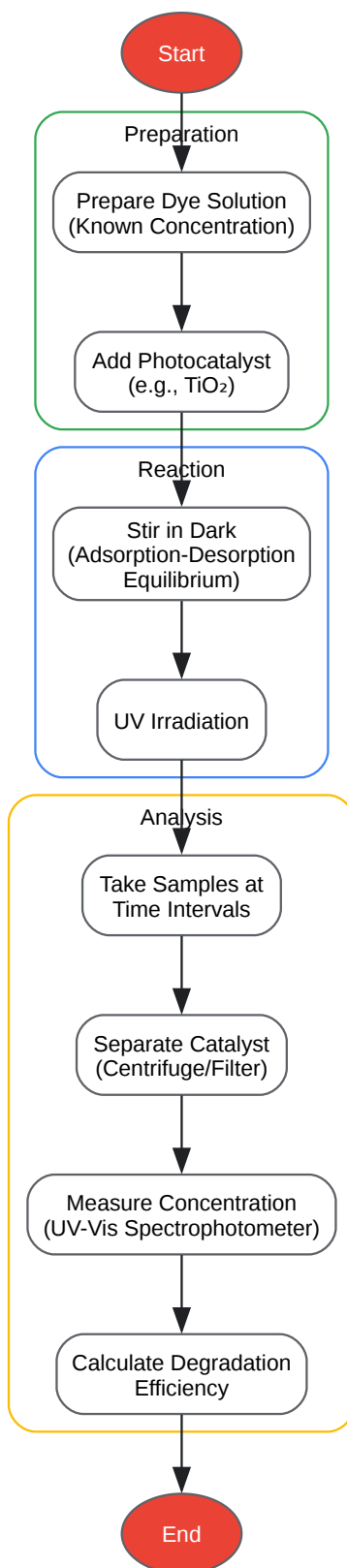
Experimental Workflow for Textile Dyeing



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Caption: General workflow for textile dyeing with acid dyes.

## Experimental Workflow for Photocatalytic Degradation

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Caption: General workflow for photocatalytic degradation of dyes.

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## References

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- 2. Acid Black, Acid Red, and Acid Yellow Dyes - Vipul Organics | [vipulorganics.com]
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